

Commercial Suppliers and Technical Guide for High-Purity Glycidyl Laurate-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycidyl Laurate-d5

Cat. No.: B13440725

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available high-purity **Glycidyl Laurate-d5**, a deuterated stable isotope-labeled internal standard crucial for quantitative analytical studies. This document details the technical specifications from various suppliers, outlines a plausible synthetic route and analytical methodologies for quality control, and presents relevant biochemical pathways where this molecule can be employed as a tracer.

Introduction to Glycidyl Laurate-d5

Glycidyl Laurate-d5 (CAS No. 1329563-35-0) is the deuterated analog of Glycidyl Laurate, an ester of lauric acid and glycidol. The incorporation of five deuterium atoms into the glycidyl moiety provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of glycidyl esters in various matrices, particularly in food safety and toxicological research. Glycidyl esters are process-induced contaminants found in refined edible oils and fats, and their accurate quantification is of significant interest to regulatory bodies and the food industry.

Commercial Suppliers of High-Purity Glycidyl Laurate-d5

The following table summarizes the key information for commercially available **Glycidyl Laurate-d5** from prominent suppliers. Researchers are advised to request the latest certificate

of analysis for lot-specific data.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Form	Purity/Iso topic Enrichment
LGC Standards	TRC-KIT8377-1X1ML	1329563-35-0	$C_{15}H_{23}D_5O$ ₃	261.41	1 mg/mL in Isopropanol	Not specified on website
Clearsynth	CS-T-79324	1329563-35-0	Not Available	Not Available	Neat/Solution	Accompanied by Certificate of Analysis
Santa Cruz Biotechnology	sc-219598	1329563-35-0	$C_{15}H_{23}D_5O$ ₃	261.41	Neat/Solution	Not specified on website
United States Biological	12910	Not specified	Not specified	Not specified	1 mg	Not specified on website

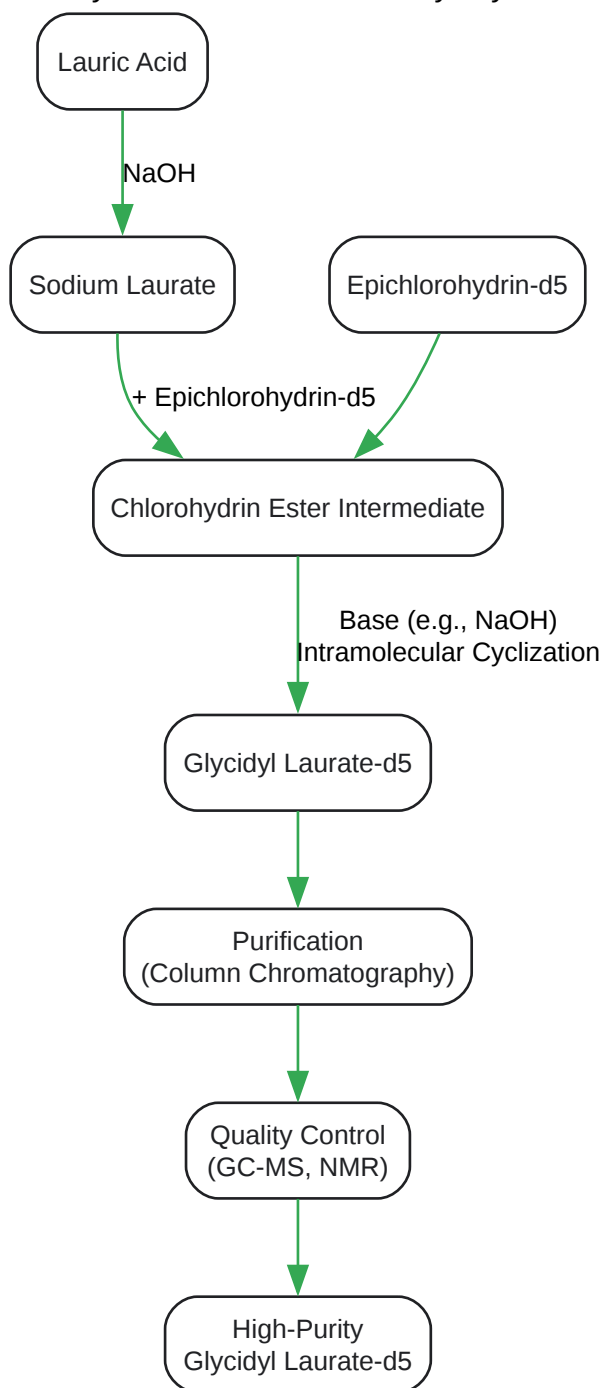
Synthesis and Characterization

While proprietary synthesis methods are not disclosed by commercial suppliers, a plausible and robust synthetic route for **Glycidyl Laurate-d5** can be conceptualized based on established organic chemistry principles.

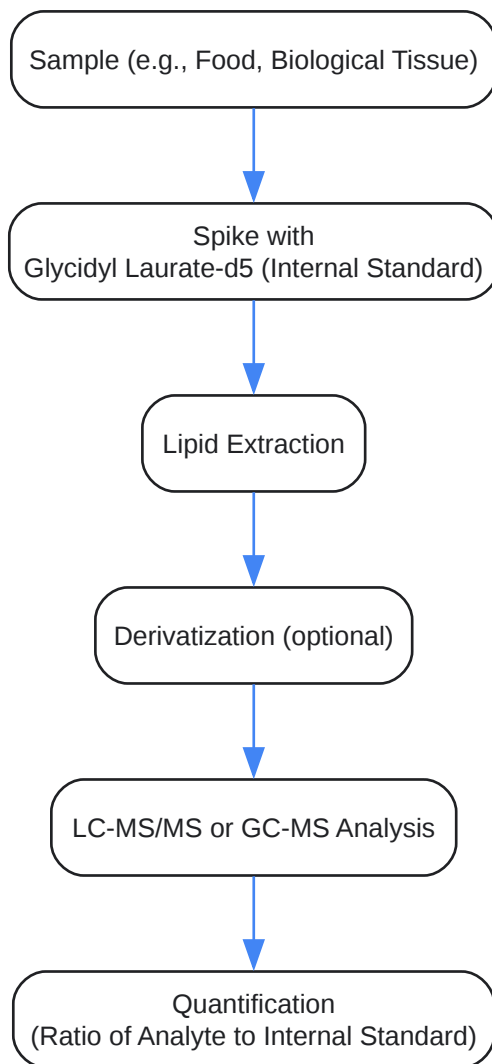
Plausible Synthesis Pathway

A common method for the synthesis of glycidyl esters involves the reaction of a fatty acid salt with a deuterated epihalohydrin, such as epichlorohydrin-d5, followed by base-catalyzed cyclization.

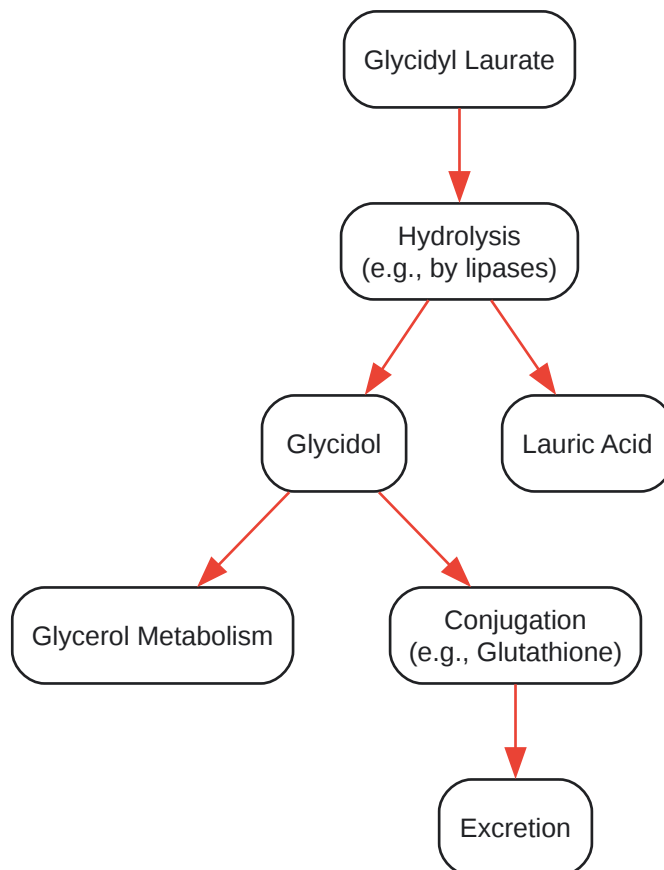
Plausible Synthesis Workflow for Glycidyl Laurate-d5



Analytical Workflow for Glycidyl Ester Quantification



Simplified Metabolic Fate of Glycidyl Esters



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Glycidyl Laurate-d5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13440725#commercial-suppliers-of-high-purity-glycidyl-laurate-d5\]](https://www.benchchem.com/product/b13440725#commercial-suppliers-of-high-purity-glycidyl-laurate-d5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com